A Comparative Guide to the Structure-Activity Relationship (SAR) of 4-Thiazolidinecarboxamide Libraries

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Compound of Interest

Compound Name:	*4-Thiazolidinecarboxamide*
CAS No.:	*103749-87-7*
Cat. No.:	*B1277958*

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In the landscape of medicinal chemistry, the 4-thiazolidinone scaffold has emerged as a privileged structure due to its remarkable versatility and broad spectrum of biological activities. This guide provides an in-depth comparative analysis of **4-thiazolidinecarboxamide** libraries, focusing on their structure-activity relationships (SAR) as antimicrobial and anticancer agents. We will delve into the causality behind experimental designs, present detailed protocols, and offer a comparative analysis of biological data to empower researchers in the field of drug discovery and development.

The 4-Thiazolidinone Core: A Scaffold of Therapeutic Promise

The 4-thiazolidinone ring is a five-membered heterocycle containing a sulfur atom at position 1, a nitrogen atom at position 3, and a carbonyl group at position 4. The ease of synthesis and the ability to introduce diverse substituents at various positions make it an attractive scaffold for the generation of chemical libraries with a wide range of pharmacological properties, including antimicrobial, anticancer, anti-inflammatory, and antiviral activities.[1] This guide will focus on

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derivatives where a carboxamide linkage is present, a modification known to influence the pharmacokinetic and pharmacodynamic properties of bioactive molecules.

Comparative Analysis of **4-Thiazolidinecarboxamide** Libraries

To illustrate the SAR of **4-thiazolidinecarboxamide**s, we will compare two distinct libraries: one designed for antimicrobial activity and another for anticancer applications.

Library A: Antimicrobial **4-Thiazolidinecarboxamides** Targeting MurB

The emergence of multidrug-resistant bacteria necessitates the discovery of novel antimicrobial agents with unique mechanisms of action. One promising target is the MurB enzyme, which is involved in the biosynthesis of peptidoglycan, an essential component of the bacterial cell wall.[2] 4-Thiazolidinone derivatives have been identified as potential inhibitors of this enzyme.[2]

The synthesis of antimicrobial **4-thiazolidinecarboxamide** libraries often follows a multicomponent reaction approach, which allows for the rapid generation of a diverse set of compounds. A general synthetic workflow is depicted below.

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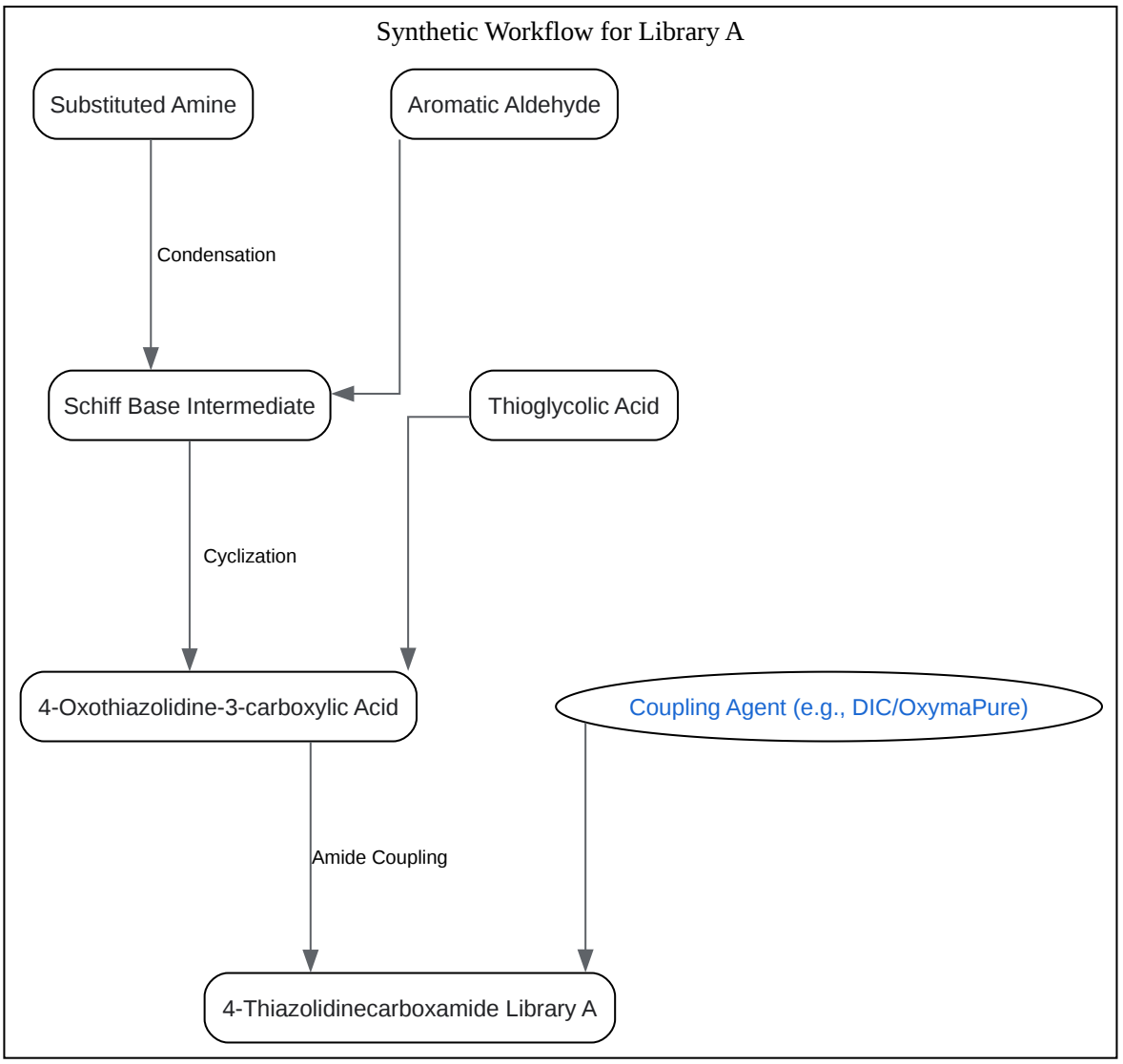

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Caption: General synthetic scheme for antimicrobial **4-thiazolidinecarboxamide**s.

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The antimicrobial activity of this class of compounds is significantly influenced by the nature of the substituents at the N-3 and C-2 positions of the thiazolidinone ring.

- Substitution on the N-3 Carboxamide: The nature of the amine coupled to the 4-oxothiazolidine-3-carboxylic acid is critical for activity. Aromatic amines, particularly those with electron-withdrawing groups, have been shown to enhance antimicrobial potency.[3]
- Substitution at the C-2 Position: The aromatic aldehyde used in the initial condensation step determines the substituent at the C-2 position. The presence of halogen atoms (e.g., chloro, bromo) on this aromatic ring often leads to increased activity. For instance, a dibromo substitution has been shown to be more effective than a single bromo substituent against certain fungal strains.[3]

The following table summarizes the Minimum Inhibitory Concentration (MIC) values for a representative set of compounds from a thiazolidine-2,4-dione carboxamide library, which shares key structural features with the target **4-thiazolidinecarboxamide**s and provides valuable SAR insights.

Compound ID	R1 (at C-5)	R2 (Amide)	MIC (µg/mL) vs. S. aureus	MIC (µg/mL) vs. E. coli	MIC (µg/mL) vs. C. albicans
4a	H	Phenyl	>100	>100	>100
4c	4-Br-Phenyl	Phenyl	50	100	12.5
4g	4-Br, 3-OCH3-Phenyl	p-OCH3-Phenyl	25	50	6.25
4k	4-Br-Phenyl	4-Br-Phenyl	12.5	25	6.25

Data adapted from a study on thiazolidine-2,4-dione carboxamides which provides relevant SAR insights.[3]

Library B: Anticancer **4-Thiazolidinecarboxamides**

The 4-thiazolidinone scaffold is also a promising framework for the development of novel anticancer agents.[4] These compounds have been shown to exert their cytotoxic effects

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through various mechanisms, including the inhibition of key enzymes involved in cancer cell proliferation and survival.

The synthesis of anticancer **4-thiazolidinecarboxamide** libraries often employs a similar multicomponent approach as for the antimicrobial counterparts, allowing for the exploration of a wide chemical space.

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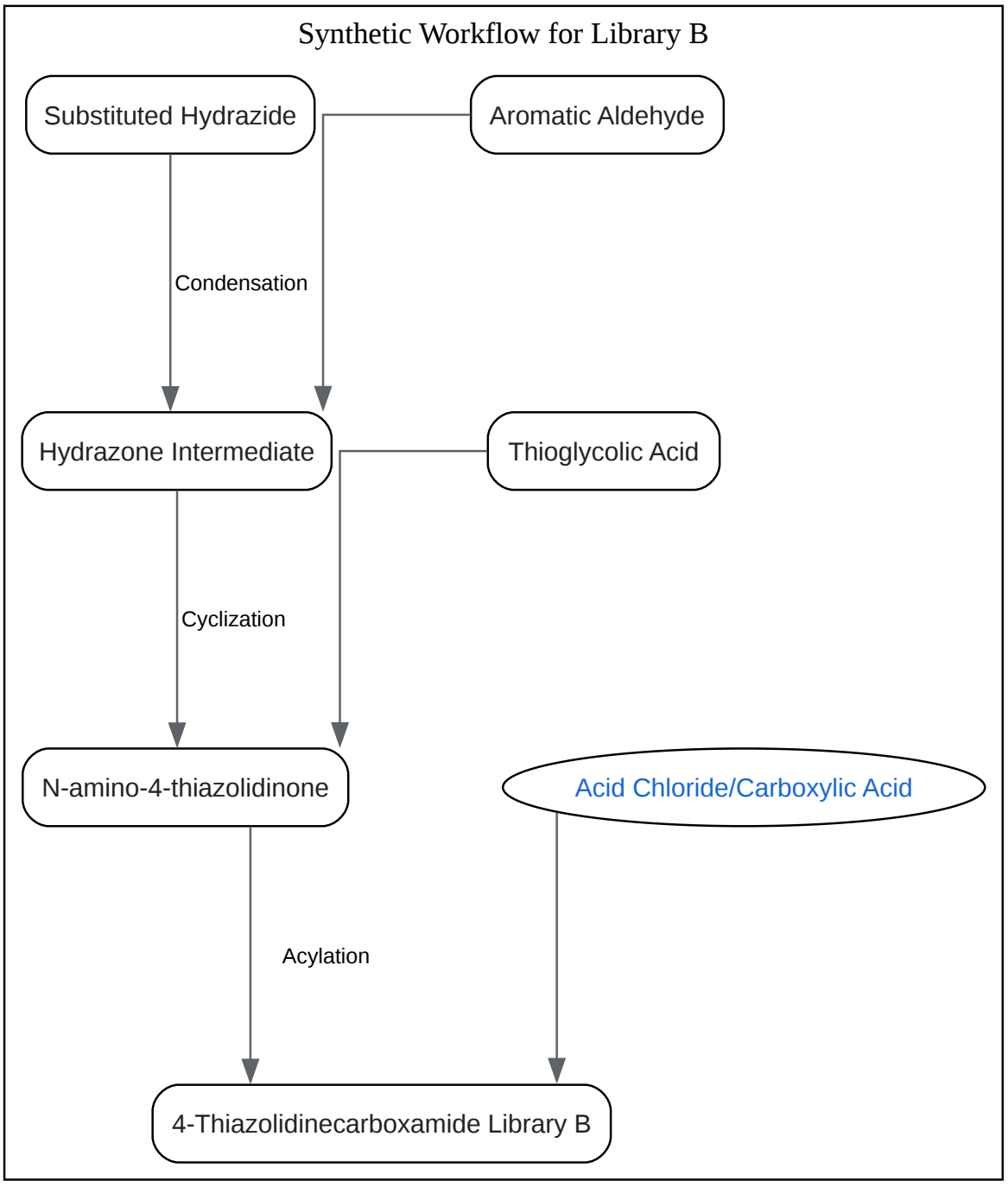

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Caption: General synthetic route for anticancer **4-thiazolidinecarboxamide**s.

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For anticancer activity, the substitutions at the N-3 and C-2 positions, as well as the C-5 position, play a crucial role in determining the cytotoxic potency and selectivity.

- N-3 Carboxamide Moiety: The nature of the acyl group on the N-amino-4-thiazolidinone core significantly impacts anticancer activity. Aromatic and heteroaromatic carboxamides have been extensively explored, with substitutions on the aromatic ring modulating the activity.
- C-2 Aryl Substituent: The electronic properties of the substituent on the C-2 aryl ring are critical. Electron-withdrawing groups, such as nitro and halogen atoms, have been shown to enhance cytotoxic activity against various cancer cell lines.[5]
- C-5 Substitutions: Introduction of a substituted benzylidene group at the C-5 position has been a successful strategy to enhance anticancer potency.

The following table presents the half-maximal inhibitory concentration (IC50) values for a selection of 4-thiazolidinone derivatives against different cancer cell lines.

Compound ID	C-2 Substituent	N-3 Substituent	IC50 (μM) vs. A549 (Lung)	IC50 (μM) vs. MCF-7 (Breast)
1	Phenyl	H	>100	>100
13	4-Cl-Phenyl	H	15.18	Not Reported
Compound A	2,4-di-Cl-Phenyl	4-F-Phenyl	Not Reported	2.58
Compound B	4-OCH3-Phenyl	4-F-Phenyl	Not Reported	<0.5

Data compiled from multiple sources to illustrate SAR trends.[4][5]

Experimental Protocols

To ensure scientific integrity and reproducibility, detailed experimental protocols for the synthesis and biological evaluation of **4-thiazolidinecarboxamide** libraries are provided below.

General Synthetic Procedure for 4-Oxothiazolidine-3-carboxamides

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This protocol is a general representation and may require optimization for specific substrates.

- Schiff Base Formation: To a solution of an appropriate aromatic aldehyde (1 mmol) in ethanol (20 mL), add the corresponding substituted amine or hydrazide (1 mmol). Add a catalytic amount of glacial acetic acid (2-3 drops) and reflux the mixture for 4-6 hours. Monitor the reaction by Thin Layer Chromatography (TLC). After completion, cool the reaction mixture to room temperature. The precipitated solid is filtered, washed with cold ethanol, and dried to yield the Schiff base intermediate.

- Cyclization to form 4-Thiazolidinone: To a solution of the Schiff base (1 mmol) in a suitable solvent such as 1,4-dioxane or DMF (20 mL), add thioglycolic acid (1.2 mmol). Reflux the mixture for 8-12 hours. After cooling, pour the reaction mixture into ice-cold water. The resulting precipitate is filtered, washed with water, and recrystallized from an appropriate solvent (e.g., ethanol) to afford the 4-thiazolidinone derivative.

- Amide Coupling (for Library A type): To a solution of the 4-oxothiazolidine-3-carboxylic acid (1 mmol) and an appropriate amine (1.1 mmol) in DMF (10 mL) at 0 °C, add a coupling agent such as OxymaPure (1.1 mmol) followed by N,N'-diisopropylcarbodiimide (DIC) (1.2 mmol). Stir the reaction mixture at 0 °C for 30 minutes and then at room temperature overnight. Pour the reaction mixture into water and extract with ethyl acetate. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography.[3]

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of the synthesized compounds.

- Preparation of Bacterial Inoculum: Prepare a bacterial suspension from a fresh culture equivalent to a 0.5 McFarland standard. Dilute this suspension in Mueller-Hinton Broth (MHB) to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the test wells.

- Preparation of Compound Dilutions: Prepare serial two-fold dilutions of the test compounds in MHB in a 96-well microtiter plate. The final concentration range should typically span from 0.125 to 256 µg/mL.

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- Inoculation and Incubation: Add the prepared bacterial inoculum to each well of the microtiter plate. Include a growth control (broth with inoculum, no compound) and a sterility control (broth only). Incubate the plates at 37°C for 18-24 hours.
- Determination of MIC: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.

Anticancer Cytotoxicity Screening: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

- Cell Seeding: Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO2.
- Compound Treatment: Treat the cells with various concentrations of the synthesized **4-thiazolidinecarboxamide** derivatives for 24-72 hours. Include a vehicle control (e.g., DMSO).
- MTT Addition: After the incubation period, add MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours at 37°C.
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells. The IC50 value is calculated as the concentration of the compound that causes a 50% reduction in cell viability.[6]

Mechanistic Insights and Future Directions

The diverse biological activities of **4-thiazolidinecarboxamide**s stem from their ability to interact with various biological targets. For instance, their antimicrobial action is often attributed to the inhibition of essential bacterial enzymes like MurB, thereby disrupting cell wall synthesis.[2] In cancer, these compounds can induce apoptosis and inhibit cell cycle progression by targeting key signaling pathways.

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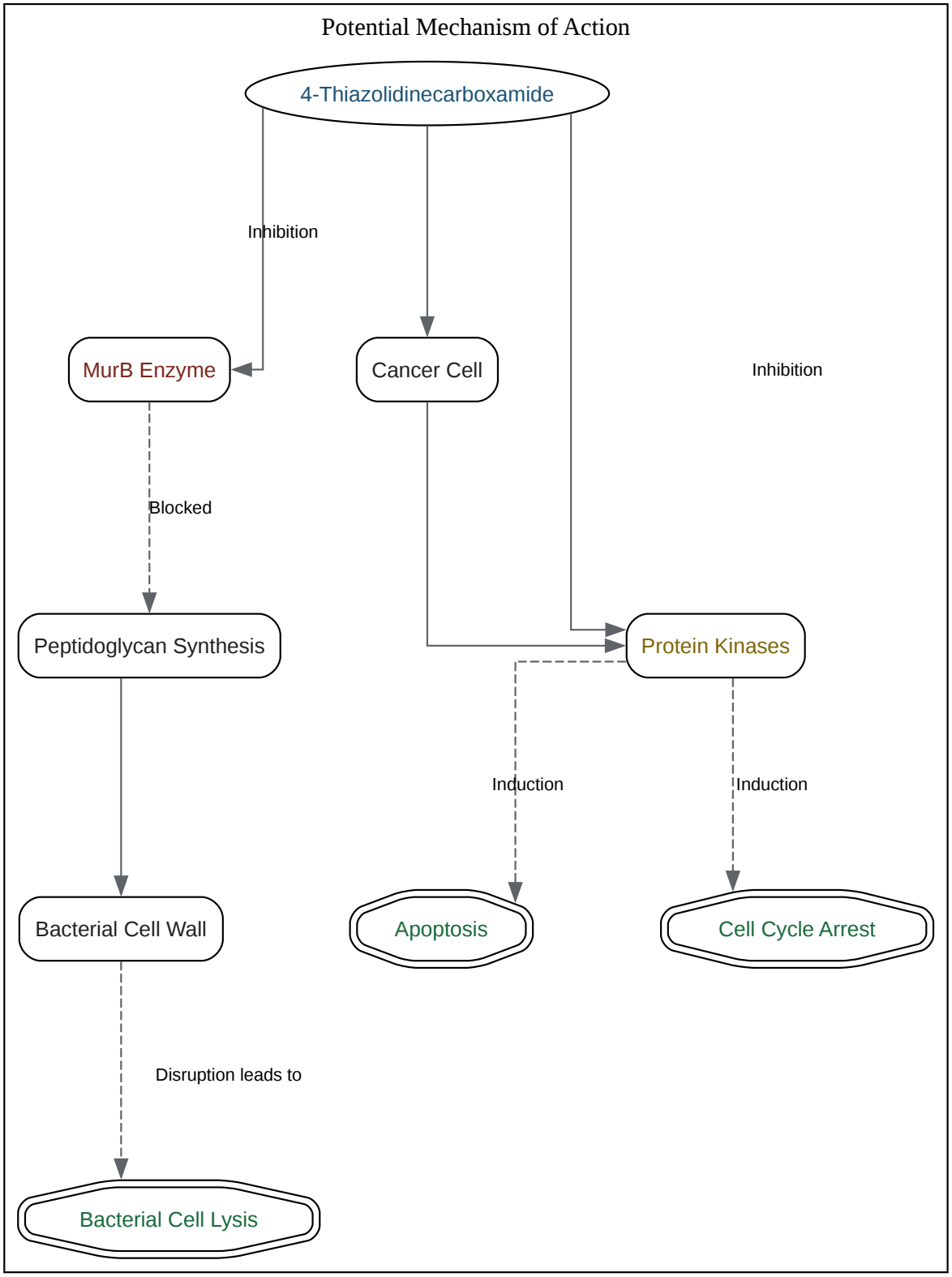

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Caption: Proposed mechanisms of action for **4-thiazolidinecarboxamide**s.

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The continued exploration of **4-thiazolidinecarboxamide** libraries holds immense promise for the development of novel therapeutics. Future research should focus on optimizing the lead compounds for improved potency, selectivity, and pharmacokinetic profiles. Furthermore, the elucidation of their precise molecular targets and mechanisms of action will be crucial for their successful translation into clinical candidates.

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